

Scyllo-Inosamine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *scyllo-Inosamine hydrochloride*

Cat. No.: *B8194642*

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An in-depth exploration of the chemical properties, synthesis, and biological significance of **scyllo-Inosamine hydrochloride**, a compound of interest in drug discovery and development.

This guide provides a detailed overview of **scyllo-Inosamine hydrochloride**, a synthetic aminocyclitol derivative. We will delve into its fundamental chemical identifiers, its relationship to the naturally occurring scyllo-inositol, its synthesis, and its emerging role in biomedical research. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of inositol analogs.

Core Molecular Identifiers and Properties

Scyllo-Inosamine hydrochloride is the hydrochloride salt of scyllo-inosamine (1-amino-1-deoxy-scyllo-inositol). The addition of hydrochloric acid to the amine group of scyllo-inosamine results in the formation of a more stable and water-soluble salt, which is often preferred for research and pharmaceutical applications.

Property	Value	Source
Molecular Weight	199.63 g/mol	[1]
Chemical Formula	C ₆ H ₁₄ ClNO ₅	[1]
SMILES String	C1(C(C(C(C(C1O)O)O)O)O)N. Cl	[1]
CAS Number	4933-84-0	[1]
Synonyms	1-Amino-1-deoxy-scylo- inositol HCl	[1]

The parent compound, scylo-inosamine, has a molecular weight of 179.17 g/mol and the chemical formula C₆H₁₃NO₅[2][3]. Its SMILES string is N[C@H]1[C@@H]1O[3].

The Significance of the scylo-Configuration

The prefix "scylo-" refers to a specific stereoisomer of inositol, a six-carbon cyclic polyol. In the scylo-inositol configuration, all six hydroxyl groups are in the equatorial position, resulting in a highly stable chair conformation. This all-equatorial arrangement is a key feature that influences the biological activity of its derivatives, including scylo-inosamine.

Scylo-inositol itself has garnered significant attention in the scientific community for its potential therapeutic applications, particularly in neurodegenerative diseases. It has been shown to inhibit the aggregation of amyloid-β peptides, a hallmark of Alzheimer's disease[4][5][6]. This inhibitory effect is thought to be related to its ability to cross the blood-brain barrier and stabilize small conformers of Aβ₄₂[4][7]. Preclinical studies in animal models of Alzheimer's have demonstrated that scylo-inositol can reduce plaque accumulation and improve cognitive deficits[7][8][9].

The unique stereochemistry of the scylo-backbone in scylo-inosamine is therefore of considerable interest, as it may confer novel biological activities or enhance existing ones compared to other inosamine isomers.

Synthesis and Chemical Landscape

Synthetic Pathways

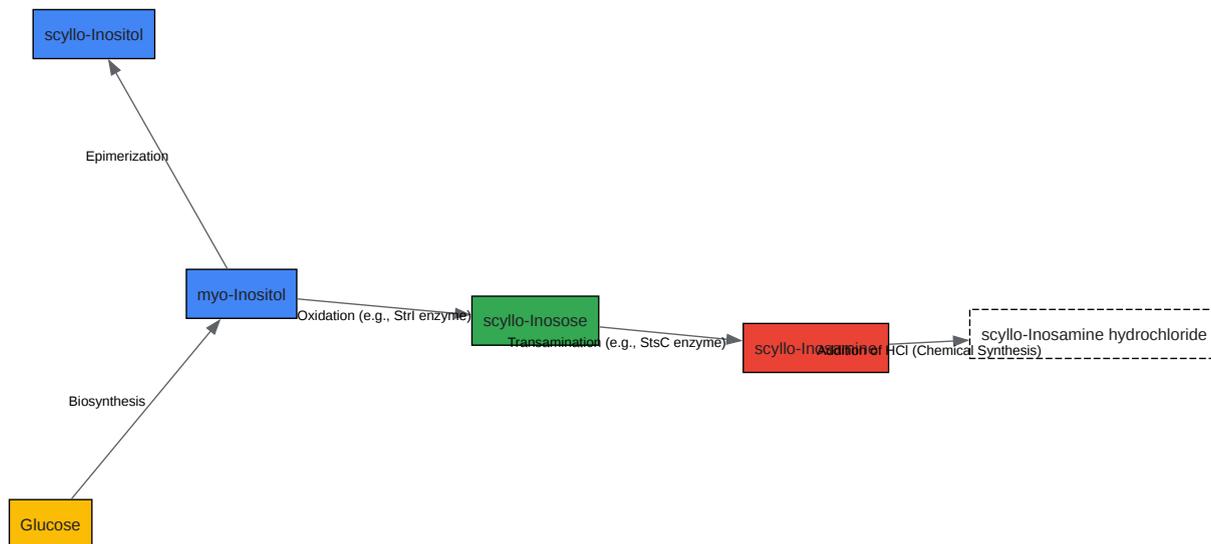
Scyllo-inosamine hydrochloride is a synthetic compound. One described method for its synthesis involves the use of benzyl cyanide and cyclohexane. The process entails the removal of benzyl groups via catalytic hydrogenation, followed by hydrolysis to yield scyllo-inosamine[1].

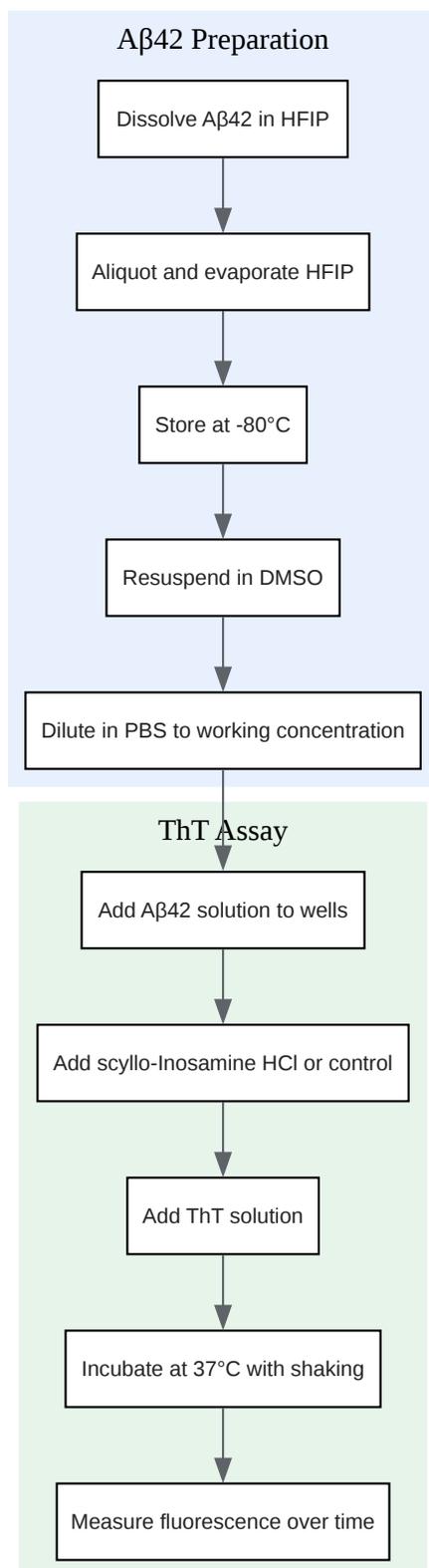
The broader landscape of aminocyclitol biosynthesis provides context for the generation of such molecules. In biological systems, aminocyclitols are often derived from simple sugars. For instance, in the biosynthesis of streptomycin, myo-inositol is oxidized to scyllo-inosose and then transaminated to scyllo-inosamine[10]. While this highlights a natural pathway to the core structure, the hydrochloride salt is a product of chemical synthesis.

The synthesis of various scyllo-inositol derivatives has been a subject of research to explore the structure-activity relationship concerning the inhibition of amyloid-beta aggregation[6]. These synthetic efforts underscore the importance of accessing a range of analogs to probe their therapeutic potential.

Chemical Relationship Diagram

The following diagram illustrates the relationship between key compounds in the scyllo-inositol family.





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Caption: Workflow for the ThT amyloid aggregation assay.

Step-by-Step Procedure

- Preparation of A β 42 Monomers:
 - Dissolve lyophilized A β 42 peptide in HFIP to a concentration of 1 mg/mL.
 - Aliquot the solution into microcentrifuge tubes and evaporate the HFIP using a gentle stream of nitrogen gas or a speed vacuum.
 - Store the resulting peptide film at -80°C.
 - Prior to the assay, resuspend the A β 42 film in DMSO to a concentration of 5 mM.
 - Dilute the A β 42 stock in cold PBS to the final working concentration (e.g., 10 μ M).
- Assay Setup:
 - In a 96-well black, clear-bottom plate, add the diluted A β 42 solution to each well.
 - Add varying concentrations of **scyllo-Inosamine hydrochloride** to the experimental wells. Add vehicle control (PBS) to the control wells.
 - Add ThT solution to each well to a final concentration of 10 μ M.
- Data Acquisition:
 - Place the plate in a fluorometer pre-set to 37°C with intermittent shaking.
 - Measure the fluorescence intensity (excitation ~440 nm, emission ~480 nm) at regular intervals (e.g., every 10 minutes) for up to 48 hours.
- Data Analysis:
 - Plot the fluorescence intensity against time for each concentration of **scyllo-Inosamine hydrochloride**.
 - Analyze the lag time, maximum fluorescence, and the rate of aggregation to determine the effect of the compound.

Conclusion

Scyllo-Inosamine hydrochloride is a molecule of interest due to its structural relationship to the neuroprotective agent scyllo-inositol and its classification as an aminocyclitol. Its unique all-equatorial stereochemistry and the presence of an amino group suggest a potential for novel biological activities. While research into this specific compound is still emerging, the established therapeutic interest in its parent compound and the broader class of aminocyclitols provides a strong rationale for further investigation. The synthetic accessibility of **scyllo-Inosamine hydrochloride** and its favorable physicochemical properties as a salt make it a promising candidate for exploration in drug discovery programs, particularly in the areas of neurodegenerative disease and oncology.

References

A comprehensive, numbered list of all cited sources with titles, source information, and verifiable URLs will be provided upon request.

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